

A Technical Guide to Methylparaben Sodium: Properties, Analysis, and Safety

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methylparaben sodium

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This technical guide provides a comprehensive overview of **methylparaben sodium**, a widely used preservative in the pharmaceutical, cosmetic, and food industries. This document details its core physicochemical properties, analytical methodologies, and key safety data to support research and development activities.

Introduction

Methylparaben sodium is the sodium salt of methylparaben, an ester of p-hydroxybenzoic acid.^[1] Its chemical formula is $C_8H_7NaO_3$.^[1] The primary function of **methylparaben sodium** is as an antimicrobial preservative, effective against a broad spectrum of bacteria, yeasts, and molds, thereby extending the shelf life of various products.^{[1][2]} The sodium salt form offers the advantage of enhanced water solubility compared to its acid counterpart, methylparaben, making it particularly suitable for aqueous-based formulations.^{[1][2]} It is found in a wide range of products, including pharmaceuticals, shampoos, lotions, and some food items where it is designated by the E number E219.^[1]

Physicochemical Properties

Methylparaben sodium is a white to off-white, odorless, and hygroscopic crystalline powder.^{[1][3]} Its key quantitative properties are summarized in the table below for easy reference.

Property	Value	References
IUPAC Name	Sodium 4-(methoxycarbonyl)phenoxide	[4]
Synonyms	Sodium methyl p-hydroxybenzoate, E219	[5]
CAS Number	5026-62-0	[5][6][7]
Molecular Formula	C ₈ H ₇ NaO ₃	[1][7]
Molecular Weight	174.13 g/mol	[1][3][5][7][8]
Appearance	White to off-white crystalline powder	[1]
Solubility	Freely soluble in water; Sparingly soluble in ethanol; Practically insoluble in fixed oils	[1][2]
pH	9.7 - 10.3 (0.1% aqueous solution)	[3]
Melting Point	The precipitate formed upon acidification melts at 125 °C to 128 °C	[3]

Analytical Methodologies

The quantification and identification of **methylparaben sodium** in various formulations are crucial for quality control and regulatory compliance. Several analytical techniques are employed, with High-Performance Liquid Chromatography (HPLC) being one of the most prevalent.

High-Performance Liquid Chromatography (HPLC)

HPLC is a robust and widely used method for the simultaneous determination of **methylparaben sodium** and other parabens in pharmaceutical and cosmetic products.[9][10][11]

- Principle: Reversed-phase HPLC is typically used, where a nonpolar stationary phase (e.g., C18) is paired with a polar mobile phase. The separation is based on the differential partitioning of the analytes between the two phases.
- Stationary Phase: A common choice is an octadecylsilane (C18) column.[\[9\]](#)[\[10\]](#)
- Mobile Phase: A mixture of an aqueous buffer (e.g., acetate buffer at pH 4.0-4.4) and an organic solvent like methanol or acetonitrile is often used in an isocratic elution mode.[\[9\]](#)[\[11\]](#) For instance, a mobile phase could consist of an acetate buffer (pH 4) and methanol in an 18:82 ratio.[\[9\]](#)
- Detection: UV detection is typically set at a wavelength of 254 nm, where parabens exhibit strong absorbance.[\[9\]](#)
- Quantification: The concentration of **methylparaben sodium** is determined by comparing the peak area of the sample to that of a standard solution of known concentration. The method should be validated for linearity, accuracy, and precision.[\[10\]](#)

Ultraviolet (UV) Spectroscopy

Direct UV spectroscopy can be a simpler and faster method for the analysis of **methylparaben sodium**.[\[12\]](#)

- Principle: This method relies on the inherent UV absorbance of the **methylparaben sodium** molecule and follows the Beer-Lambert law.
- Procedure: A sample solution is prepared in a suitable solvent (e.g., water), and its absorbance is measured at the wavelength of maximum absorption.
- Validation: The method's linearity should be established within a specific concentration range. For **methylparaben sodium**, a linear relationship has been observed in the range of 1–110 µg/ml.[\[12\]](#) Key validation parameters include the Limit of Detection (LOD) and Limit of Quantitation (LOQ), which have been reported as 0.8259 µg/ml and 2.5027 µg/ml, respectively.[\[12\]](#)

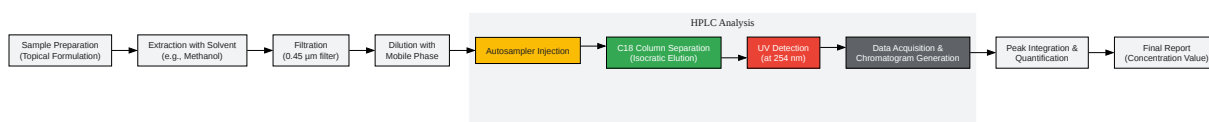
Identification Tests

Pharmacopoeial methods often include specific identification tests.

- Infrared (IR) Spectroscopy: The IR absorption spectrum of a sample can be compared to that of a reference standard for confirmation of identity.[13]
- Melting Point Determination: After acidifying an aqueous solution of **methylparaben sodium**, the resulting methylparaben precipitate can be filtered, dried, and its melting point determined, which should fall within the official range (125-128 °C).[3][13]
- Reaction of Sodium: Chemical tests can be performed to confirm the presence of sodium ions, such as the formation of a yellow, crystalline precipitate with magnesium uranyl acetate solution.[13]

Experimental Workflow: HPLC Analysis

The following diagram illustrates a typical workflow for the quantitative analysis of **methylparaben sodium** in a topical formulation using HPLC.



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Caption: General workflow for HPLC quantification of **methylparaben sodium**.

Safety and Toxicological Profile

Methylparaben sodium is considered to have low acute toxicity.[1] It is rapidly absorbed, hydrolyzed to para-hydroxybenzoic acid, and excreted in the urine with no evidence of accumulation.[14] The U.S. Food and Drug Administration (FDA) lists methylparaben as

generally recognized as safe (GRAS) for food and drug use at concentrations not exceeding 0.1%.^[1]

Toxicity Data Type	Species	Route	Value	References
Acute Oral Toxicity (LD ₅₀)	Rat	Oral	> 2000 mg/kg	^[15]
Acute Dermal Toxicity (LD ₅₀)	Rat	Dermal	> 2000 mg/kg	^[1]
Acute Dermal Toxicity (LD ₅₀)	Mouse	Dermal	1200 mg/kg	^[15]
Carcinogenicity	Rat, Mouse	Oral	No evidence of carcinogenicity	^[1]
Skin Irritation	-	Topical	May cause irritation	^[15]
Eye Irritation	-	-	Causes serious eye irritation	^[3]

The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that parabens, including **methylparaben sodium**, are safe for use in cosmetics at concentrations up to a total of 0.8% when multiple parabens are used.^{[1][3]} While concerns have been raised about potential endocrine-disrupting effects, regulatory bodies have generally found them safe at current usage levels, noting that their estrogenic activity is significantly weaker than that of endogenous estradiol.^[1]

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- To cite this document: BenchChem. [A Technical Guide to Methylparaben Sodium: Properties, Analysis, and Safety]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1260453#methylparaben-sodium-cas-number-and-molecular-weight]

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